

4-Methyl-1,3-oxazole-5-carbonitrile molecular weight and formula

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Compound of Interest

Compound Name: 4-Methyl-1,3-oxazole-5-carbonitrile

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Technical Guide: 4-Methyl-1,3-oxazole-5-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Methyl-1,3-oxazole-5-carbonitrile**, a heterocyclic organic compound of interest in medicinal chemistry and drug discovery. This document details its chemical properties, molecular formula, and molecular weight. While specific biological activities and detailed experimental protocols for this particular molecule are not extensively documented in publicly available literature, this guide presents general methodologies for the synthesis of related oxazole derivatives and discusses the known biological significance of the broader oxazole class of compounds.

Compound Identification and Properties

4-Methyl-1,3-oxazole-5-carbonitrile is a substituted oxazole ring, a class of five-membered heterocyclic aromatic compounds containing one oxygen and one nitrogen atom. The presence of a nitrile group and a methyl group on the oxazole core suggests its potential as a versatile building block in the synthesis of more complex molecules.

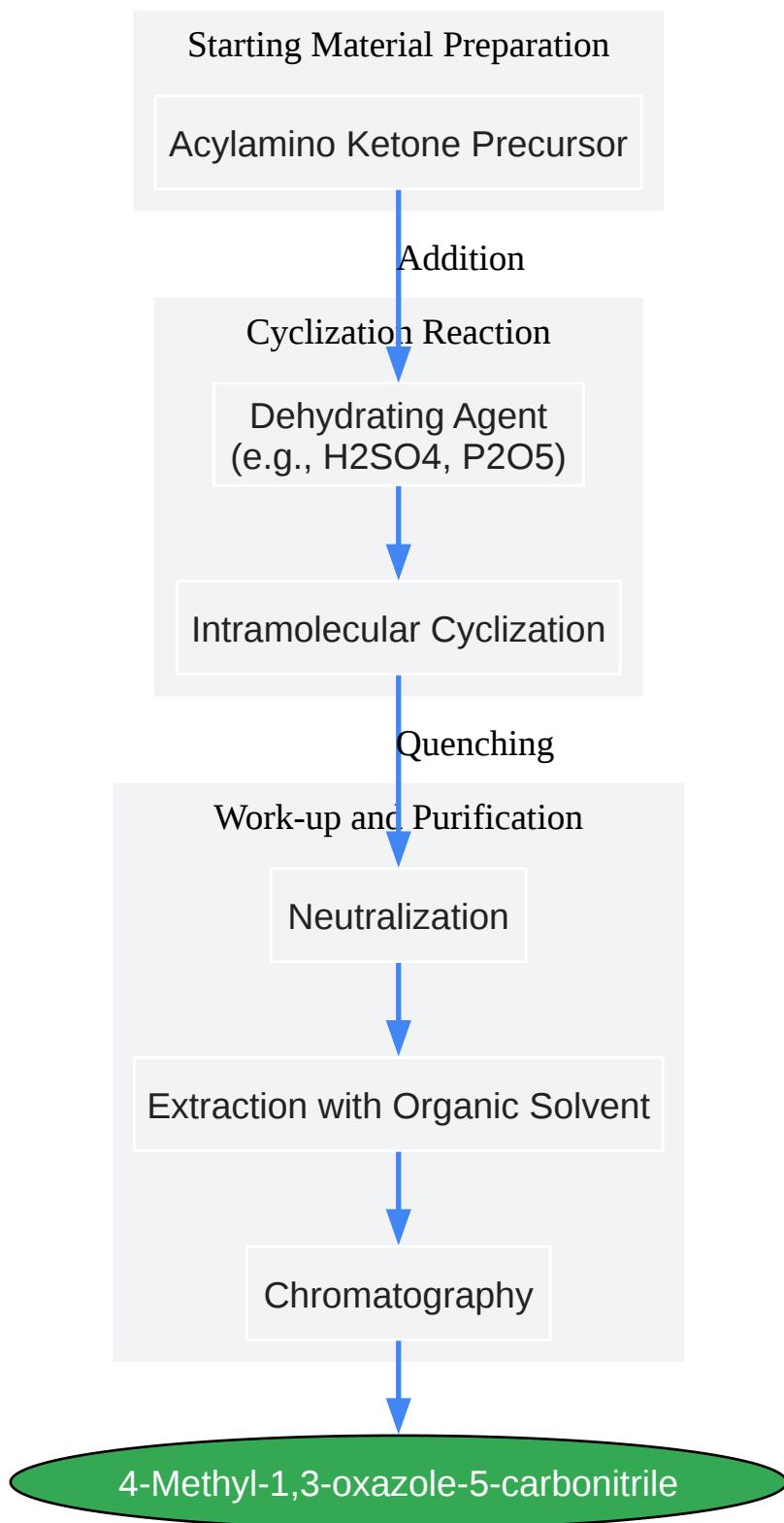
Table 1: Physicochemical Properties of **4-Methyl-1,3-oxazole-5-carbonitrile**

Property	Value	Source
Molecular Formula	C ₅ H ₄ N ₂ O	[1][2]
Molecular Weight	108.10 g/mol	[2]
Boiling Point	162°C at 101.8kPa	[3]
Density	1.12 at 20°C	[3]
Vapor Pressure	3.373hPa at 20°C	[3]
Appearance	Light brown to brown liquid	[3]
LogP	0.53 at 20°C and pH 8.6	[3]
Surface Tension	72mN/m at 1g/L and 20°C	[3]
Storage Temperature	2-8°C	[3]
pH	8.6 at 19.5°C and 10g/L	[3]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-Methyl-1,3-oxazole-5-carbonitrile** is not readily available in the cited literature, a general synthetic scheme has been reported.[4] The synthesis of oxazole derivatives can be achieved through various established organic chemistry reactions. One common method is the Robinson-Gabriel synthesis, which involves the cyclization of α -acylamino ketones. Another prevalent method is the van Leusen reaction, which utilizes tosylmethyl isocyanide (TosMIC).

Given the lack of a specific protocol for the title compound, a generalized conceptual workflow for the synthesis of a substituted oxazole is presented below. This workflow is for illustrative purposes and would require optimization for the specific synthesis of **4-Methyl-1,3-oxazole-5-carbonitrile**.



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